

storage and handling of air-sensitive 1,2-bis(dichlorophosphino)ethane

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Compound of Interest

Compound Name: 1,2-Bis(dichlorophosphino)ethane

Cat. No.: B1347013

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe and effective handling of **1,2-bis(dichlorophosphino)ethane**.

Frequently Asked Questions (FAQs)

Q1: What is **1,2-bis(dichlorophosphino)ethane** and what is it used for?

A1: **1,2-Bis(dichlorophosphino)ethane**, with the chemical formula $\text{Cl}_2\text{PCH}_2\text{CH}_2\text{PCl}_2$, is a colorless to pale yellow, air- and moisture-sensitive liquid.^{[1][2][3]} It is a crucial precursor for the synthesis of various chelating diphosphine ligands, which are widely used in coordination chemistry and catalysis.^{[4][5]}

Q2: What are the primary hazards associated with this compound?

A2: **1,2-Bis(dichlorophosphino)ethane** is corrosive and causes severe skin burns and eye damage.^{[2][6]} It reacts violently with water and is sensitive to air and moisture. Inhalation of its vapors can cause respiratory irritation.

Q3: How should I properly store **1,2-bis(dichlorophosphino)ethane**?

A3: It must be stored in a cool, dry, and well-ventilated area under an inert atmosphere (e.g., nitrogen or argon).[7] Keep the container tightly sealed. Opened containers must be carefully resealed and kept upright to prevent leakage.

Q4: What personal protective equipment (PPE) is required when handling this chemical?

A4: Always work in a fume hood or glovebox.[7] Essential PPE includes chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical safety goggles with a face shield.

Quantitative Data

Property	Value
Molecular Formula	C ₂ H ₄ Cl ₄ P ₂
Molecular Weight	231.81 g/mol [3]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	70 °C @ 1 mmHg[3]
Density	1.536 g/mL at 25 °C[3]
Refractive Index	n ₂₀ /D 1.588[3]

Experimental Protocols

Synthesis of 1,2-Bis(dialkyl/diarylphosphino)ethane Ligands

This protocol provides a general procedure for the synthesis of diphosphine ligands using **1,2-bis(dichlorophosphino)ethane** and a Grignard or organolithium reagent.

Materials:

- **1,2-bis(dichlorophosphino)ethane**
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Grignard reagent (e.g., MeMgI, PhMgBr) or Organolithium reagent (e.g., n-BuLi)

- Anhydrous, degassed solvents for workup (e.g., diethyl ether, pentane)
- Schlenk line or glovebox
- Dry glassware

Procedure:

- Preparation: Under an inert atmosphere (argon or nitrogen), dissolve the organolithium or Grignard reagent in anhydrous THF or diethyl ether in a Schlenk flask. Cool the solution to the appropriate temperature (typically between -78 °C and 0 °C, depending on the reactivity of the organometallic reagent).[8]
- Reaction: Slowly add a solution of **1,2-bis(dichlorophosphino)ethane** in the same anhydrous solvent to the cooled organometallic solution with vigorous stirring. Maintain the low temperature during the addition to control the exothermic reaction.
- Warming and Stirring: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.[8]
- Workup: Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution (if using a Grignard reagent) or water (if using an organolithium reagent) at 0 °C. Extract the product with an organic solvent like diethyl ether. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter under an inert atmosphere.
- Purification: Remove the solvent in vacuo to yield the crude product. The diphosphine ligand can be purified by crystallization from a suitable solvent (e.g., a concentrated dichloromethane solution with the diffusion of n-pentane) or by distillation under reduced pressure.[8]

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Low or no yield in Grignard/Organolithium reaction	1. Inactive Grignard/organolithium reagent. 2. Presence of moisture or air in the reaction. 3. Impure 1,2-bis(dichlorophosphino)ethane.	1. Titrate the Grignard/organolithium reagent before use to determine its exact concentration. 2. Ensure all glassware is flame-dried or oven-dried and cooled under an inert atmosphere. Use anhydrous solvents. 3. If the starting material appears discolored or cloudy, consider purification by distillation under reduced pressure before use.
Formation of a viscous, insoluble material	Polymerization or decomposition of the starting material or product due to localized heating or exposure to impurities.	1. Maintain a low reaction temperature during the addition of reagents. 2. Ensure slow, dropwise addition of the 1,2-bis(dichlorophosphino)ethane solution.
Product is a mixture of partially substituted phosphines	Incomplete reaction due to insufficient Grignard/organolithium reagent or short reaction time.	1. Use a slight excess of the Grignard/organolithium reagent (at least 4 equivalents). 2. Increase the reaction time and/or temperature after the initial addition.
Difficulty in isolating the final diphosphine ligand	The product may be an oil or difficult to crystallize. Some diphosphine ligands are highly air-sensitive.	1. If the product is an oil, attempt purification by column chromatography on silica gel under an inert atmosphere or by distillation. 2. Perform all purification and isolation steps

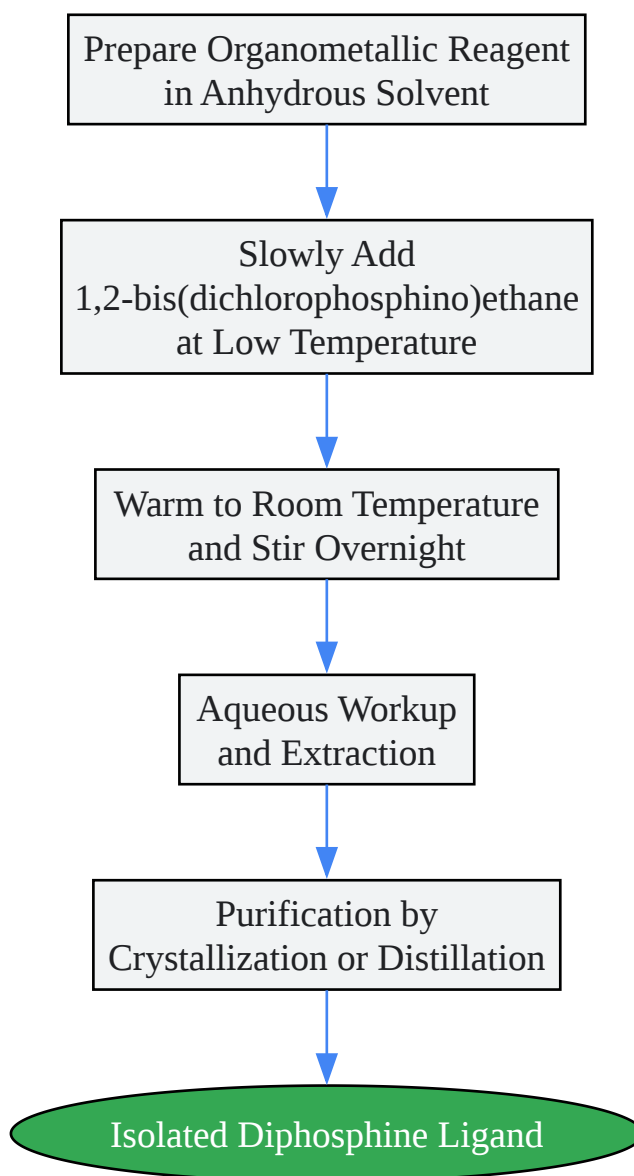
in a glovebox or using Schlenk techniques.

The 1,2-bis(dichlorophosphino)ethane appears cloudy or discolored

Decomposition due to exposure to air or moisture.

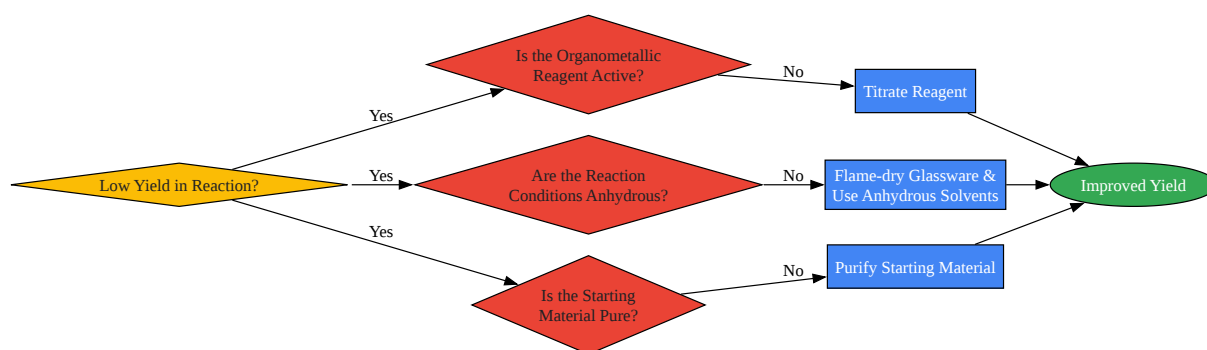
The compound should be a clear, colorless to pale yellow liquid. If it is cloudy or has significant discoloration, it has likely hydrolyzed and will not be suitable for use.

Visualizations



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Caption: Experimental workflow for diphosphine ligand synthesis.



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Caption: Troubleshooting decision tree for low-yielding reactions.

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